

Improving reproducibility in Suzuki couplings with K₃PO₄ base

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Compound of Interest

Compound Name: 3-Methoxycarbonylphenylboronic acid pinacol ester

Cat. No.: B130265

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Technical Support Center: Suzuki Couplings with K₃PO₄

Welcome to the technical support center for improving reproducibility in Suzuki-Miyaura cross-coupling reactions using potassium phosphate (K₃PO₄) as a base. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot common issues and optimize their experimental outcomes.

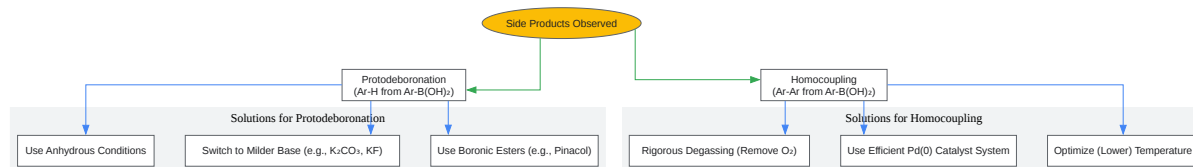
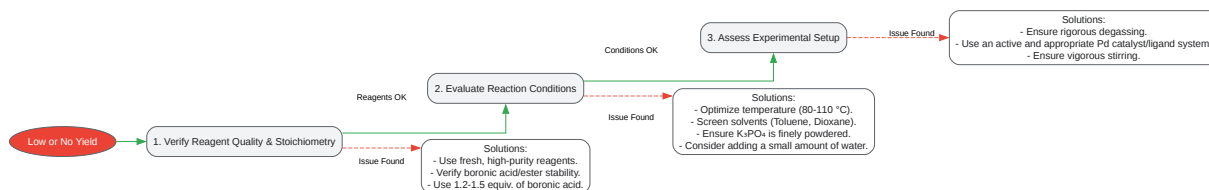
Troubleshooting Guide

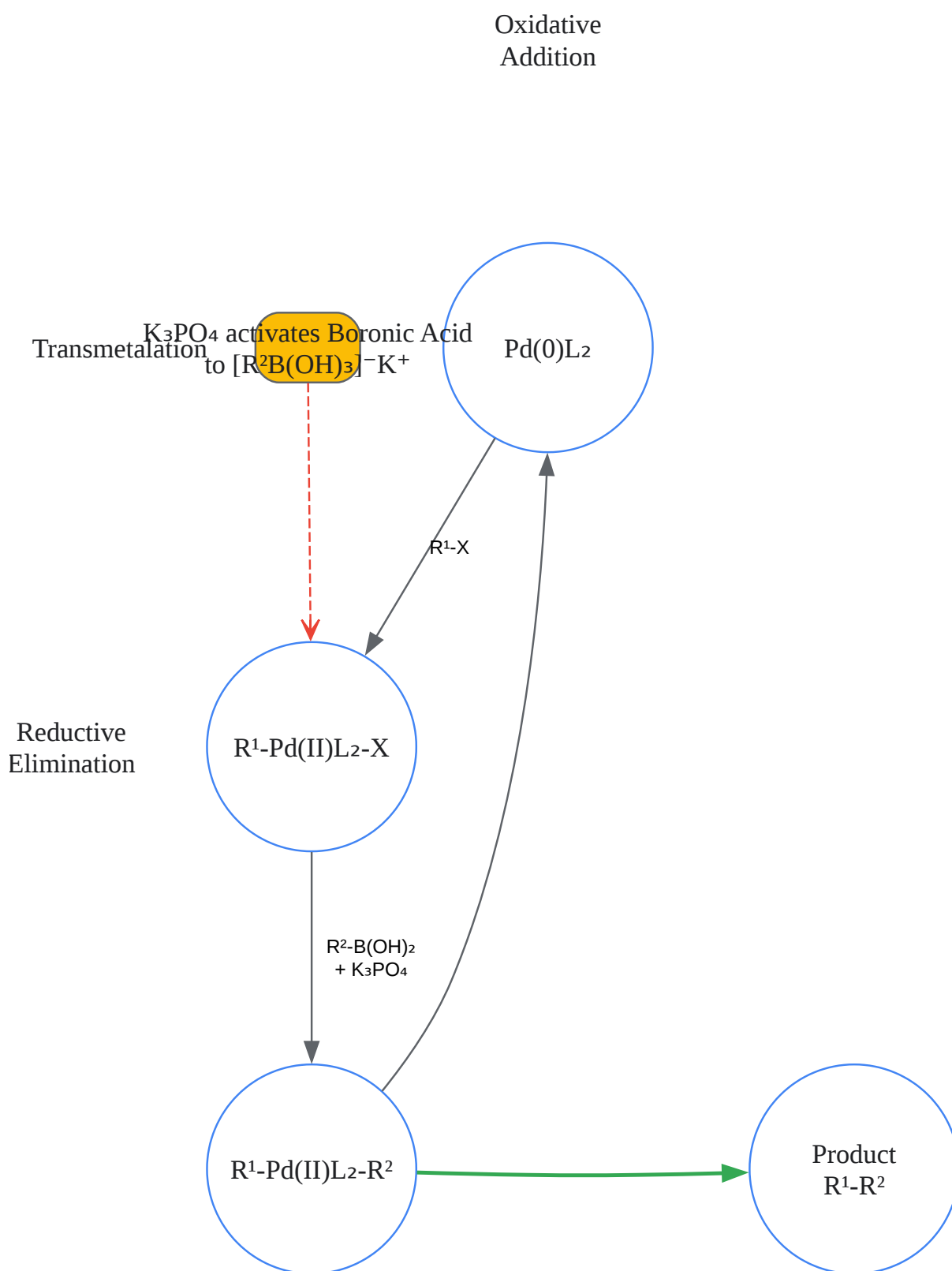
This guide provides a systematic approach to diagnosing and resolving common problems encountered during Suzuki couplings with K₃PO₄.

Issue 1: Low or No Product Yield

Question: My Suzuki coupling reaction is giving a low yield or no product at all. What are the potential causes and how can I fix it?

Answer: Low yield is a common issue that can stem from several factors related to the reagents, reaction conditions, or experimental setup. Follow this workflow to diagnose the problem:





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